

# Methyl 2-amino-5-bromonicotinate molecular weight and formula

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## Compound of Interest

Compound Name: Methyl 2-amino-5-bromonicotinate

Cat. No.: B052524

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## An In-depth Technical Guide on Methyl 2-amino-5-bromonicotinate

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides the core data for **Methyl 2-amino-5-bromonicotinate**, a key building block in the synthesis of various bioactive molecules.

## Physicochemical Data Summary

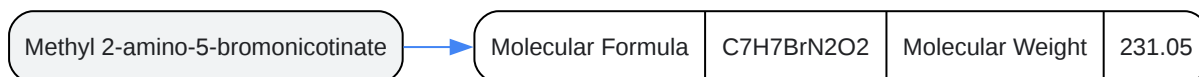
The molecular formula and molecular weight are critical identifiers for any chemical compound, essential for stoichiometric calculations in synthesis, and for characterization in analytical procedures. The data for **Methyl 2-amino-5-bromonicotinate** is presented below.

Property	Value
Molecular Formula	C7H7BrN2O2
Molecular Weight	231.05 g/mol

The molecular formula, C7H7BrN2O2, indicates the elemental composition of the molecule.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> The molecular weight is 231.05 g/mol .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name and its fundamental molecular properties.



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Figure 1. Core properties of **Methyl 2-amino-5-bromonicotinate**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. echemi.com [echemi.com]
- 3. 50735-34-7 CAS MSDS (Methyl 2-amino-5-bromonicotinate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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